

# Technical Guide: Absorption Spectrum and Maximum Absorbance of Alcohol-Soluble Nigrosin

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## Compound of Interest

Compound Name: Nigrosin (alcohol soluble)

Cat. No.: B15341786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the absorption spectrum and maximum absorbance ( $\lambda_{\text{max}}$ ) of alcohol-soluble nigrosin, also known as Solvent Black 5. The information presented herein is curated for researchers, scientists, and professionals in drug development who utilize this dye in various applications, including as a staining agent or a component in formulations. This document outlines the core spectral characteristics of alcohol-soluble nigrosin, detailed experimental protocols for its analysis, and a summary of quantitative data.

## Core Concepts: Absorption Spectroscopy

Absorption spectroscopy is a fundamental analytical technique used to measure the absorption of light by a substance. When a molecule absorbs light, electrons are promoted to higher energy levels. The wavelength of light absorbed corresponds to the energy difference between the electronic ground state and the excited state. A UV-Visible (UV-Vis) spectrophotometer is employed to measure the absorbance of a sample across a range of wavelengths, generating an absorption spectrum. The wavelength at which the maximum absorbance occurs is denoted as  $\lambda_{\text{max}}$ , a key characteristic for identifying and quantifying a substance.

## Quantitative Data: Spectral Properties of Alcohol-Soluble Nigrosin

The following table summarizes the key quantitative data related to the absorption spectrum of alcohol-soluble nigrosin in an alcohol-based solvent, primarily ethanol.

Parameter	Value	Solvent	Notes
Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ )	565 - 567 nm	Ethanol/Alcohol	Multiple sources confirm this range.[1] [2][3][4][5] Thermo Scientific specifies a $\lambda_{\text{max}}$ of $565 \pm 3\text{nm}$ . [6]
Specific Absorptivity ( $A_{1\%} 1\text{cm}$ )	200 - 300	50% Ethanol	For a concentration of 0.025 g/L.[2] This value is useful for quantitative analysis.
Appearance in Solution	Blue-black	Ethanol	[7]

## Experimental Protocol: Determination of Absorption Spectrum and $\lambda_{\text{max}}$

This section provides a detailed methodology for preparing an alcohol-soluble nigrosin solution and measuring its absorption spectrum using a UV-Vis spectrophotometer.

Materials and Equipment:

- Alcohol-soluble nigrosin powder (e.g., Solvent Black 5)
- Ethanol (spectroscopic grade or equivalent)
- Volumetric flasks (e.g., 10 mL, 100 mL)
- Analytical balance
- Magnetic stirrer and stir bar
- Quartz or glass cuvettes (1 cm path length)

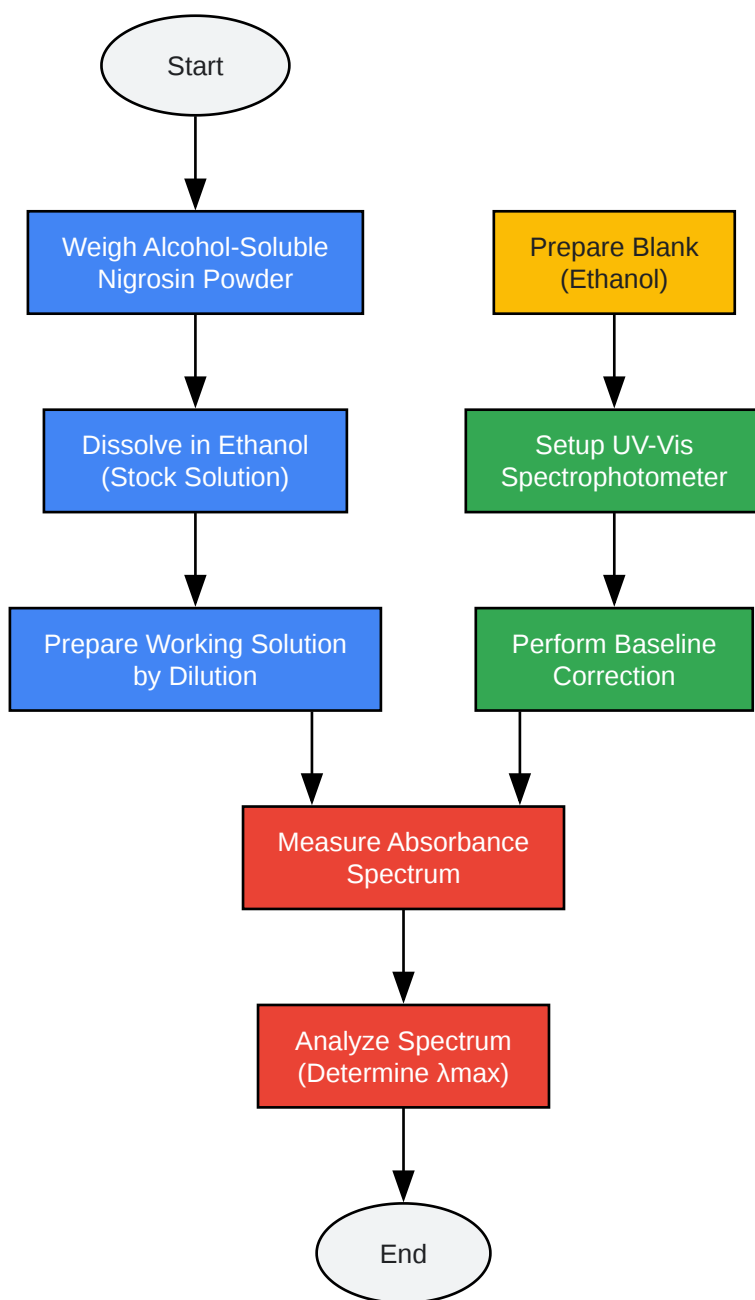
- UV-Visible Spectrophotometer (double beam recommended)
- Lint-free tissues

#### Procedure:

- Preparation of a Stock Solution (e.g., 0.1 g/L): a. Accurately weigh 10 mg of alcohol-soluble nigrosin powder using an analytical balance. b. Transfer the powder to a 100 mL volumetric flask. c. Add approximately 70 mL of spectroscopic grade ethanol to the flask. d. Place a magnetic stir bar in the flask and stir the solution on a magnetic stirrer until the nigrosin is completely dissolved. This may take some time as nigrosin can be slow to dissolve. Gentle warming can be applied if necessary, but the solution should be cooled to room temperature before final dilution. e. Once dissolved, dilute the solution to the 100 mL mark with ethanol. f. Stopper the flask and invert it several times to ensure homogeneity.
- Preparation of a Working Solution (e.g., 0.01 g/L): a. Pipette 10 mL of the stock solution into a 100 mL volumetric flask. b. Dilute to the mark with spectroscopic grade ethanol. c. Mix thoroughly by inverting the flask.
- Spectrophotometer Setup and Measurement: a. Turn on the UV-Vis spectrophotometer and allow it to warm up and self-calibrate according to the manufacturer's instructions. b. Set the wavelength range for the scan (e.g., 400 nm to 700 nm). c. Fill a clean cuvette with spectroscopic grade ethanol to serve as the blank. Ensure there are no air bubbles. d. Wipe the optical surfaces of the cuvette with a lint-free tissue. e. Place the blank cuvette in the reference holder of the spectrophotometer. f. Rinse another clean cuvette with a small amount of the working nigrosin solution. g. Fill the sample cuvette with the working nigrosin solution and wipe it clean. h. Place the sample cuvette in the sample holder. i. Perform a baseline correction or "auto-zero" with the blank. j. Run the spectral scan to obtain the absorption spectrum of the alcohol-soluble nigrosin solution.
- Data Analysis: a. From the resulting spectrum, identify the wavelength at which the maximum absorbance occurs ( $\lambda_{\text{max}}$ ). b. Record the absorbance value at the  $\lambda_{\text{max}}$ .

## Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the absorption spectrum of alcohol-soluble nigrosin.



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Caption: Experimental workflow for determining the absorption spectrum of alcohol-soluble nigrosin.

This comprehensive guide provides the necessary information for the accurate and reproducible analysis of the spectral properties of alcohol-soluble nigrosin. Adherence to these protocols will ensure high-quality data for research and development applications.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Nigrosin, soluble in alcohol (C. I. 50415), 5 g, glass, CAS No. 11099-03-9 | Dyes | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - Germany [carloth.com]
- 4. Nigrosin, alcohol soluble Solvent Black 5 11099-03-9 [sigmaaldrich.com]
- 5. Solvent black 5 - Nigrosine Alcohol soluble - Alcohol Soluble Nigrosine from Emperor Chem [emperordye.com]
- 6. alkalisci.com [alkalisci.com]
- 7. Absorption [Nigrosin] | AAT Bioquest [aatbio.com]
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